

Comparative study of Intermedine N-oxide content in different Symphytum species

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Compound of Interest

Compound Name: *Intermedine N-oxide*

Cat. No.: *B600491*

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A Comparative Study of **Intermedine N-oxide** Content in Symphytum Species

Introduction

Symphytum, commonly known as comfrey, is a genus of flowering plants in the borage family, Boraginaceae. Various species of Symphytum have been used in traditional medicine for their anti-inflammatory and wound-healing properties. However, the presence of pyrrolizidine alkaloids (PAs), a group of hepatotoxic compounds, has raised safety concerns regarding their medicinal use. **Intermedine N-oxide** is one of the PAs found in Symphytum species. This guide provides a comparative overview of the **Intermedine N-oxide** content in different Symphytum species, based on available scientific data. It also details the experimental protocols used for the quantification of these alkaloids and outlines the current understanding of their biosynthetic pathway. This information is intended for researchers, scientists, and drug development professionals working with Symphytum and its bioactive compounds.

Data Presentation: Intermedine N-oxide Content

The concentration of **Intermedine N-oxide** can vary significantly between different Symphytum species and even within different parts of the same plant. The following table summarizes the available quantitative data for **Intermedine N-oxide** in various Symphytum species. It is important to note that quantitative data for **Intermedine N-oxide** is not available for all species, and much of the existing literature focuses on the total PA content or other major PAs like lycopsamine and their N-oxides.

Symphytum Species	Plant Part	Intermedine N-oxide Content (mg/g dry weight)	Reference
Symphytum officinale	Root	0.23 - 0.36	[1]
Symphytum officinale	Leaf	Lower than in roots (quantitative data not specified)	[2]
Symphytum x uplandicum	Root & Leaf	Present (quantitative data not specified)	[3]
Symphytum asperum	Root	Present (quantitative data not specified)	[3]
Symphytum caucasicum	Root	Present (quantitative data not specified)	[3]

Note: The lack of specific quantitative data for **Intermedine N-oxide** in many Symphytum species highlights a gap in the current research and underscores the need for further comparative studies. The dominant PAs in most analyzed comfrey roots are often reported to be intermedine, lycopsamine, and their respective N-oxides[2].

Experimental Protocols

The quantification of **Intermedine N-oxide** and other pyrrolizidine alkaloids in Symphytum species is primarily achieved through chromatographic techniques coupled with mass spectrometry.

High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

HPLC-MS/MS is a highly sensitive and specific method for the analysis of PAs.

- Sample Preparation:
 - Extraction: A homogenized sample of the plant material (e.g., 1.0 g) is extracted with a solution of 2% formic acid in water[4]. The mixture is shaken and then centrifuged to

separate the supernatant.

- Solid-Phase Extraction (SPE): The supernatant is passed through an SPE cartridge to clean up the sample. The cartridge is washed with water and a low-concentration methanol solution. The PAs are then eluted with methanol, followed by a solution of 5% ammonia in methanol[4].
- Reconstitution: The eluent is evaporated to dryness and the residue is redissolved in a small volume of a methanol/water mixture for analysis[1].
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is typically used for separation (e.g., ACQUITY UPLC HSS T3, 2.1 mm × 100 mm, 1.8 µm)[4][5].
 - Mobile Phase: A gradient elution is commonly employed using water with 0.1% formic acid (Solvent A) and methanol or acetonitrile with 0.1% formic acid (Solvent B)[2][4][5].
 - Flow Rate: A typical flow rate is around 0.3 mL/min[4][5].
 - Column Temperature: The column temperature is maintained at around 25-40°C to achieve optimal separation of isomeric PAs[2].
- Mass Spectrometry Detection:
 - Ionization: Electrospray ionization (ESI) in the positive ion mode is used.
 - Analysis Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity in quantifying specific analytes[2]. The transitions for **Intermedine N-oxide** are monitored for quantification.

Gas Chromatography-Mass Spectrometry (GC-MS)

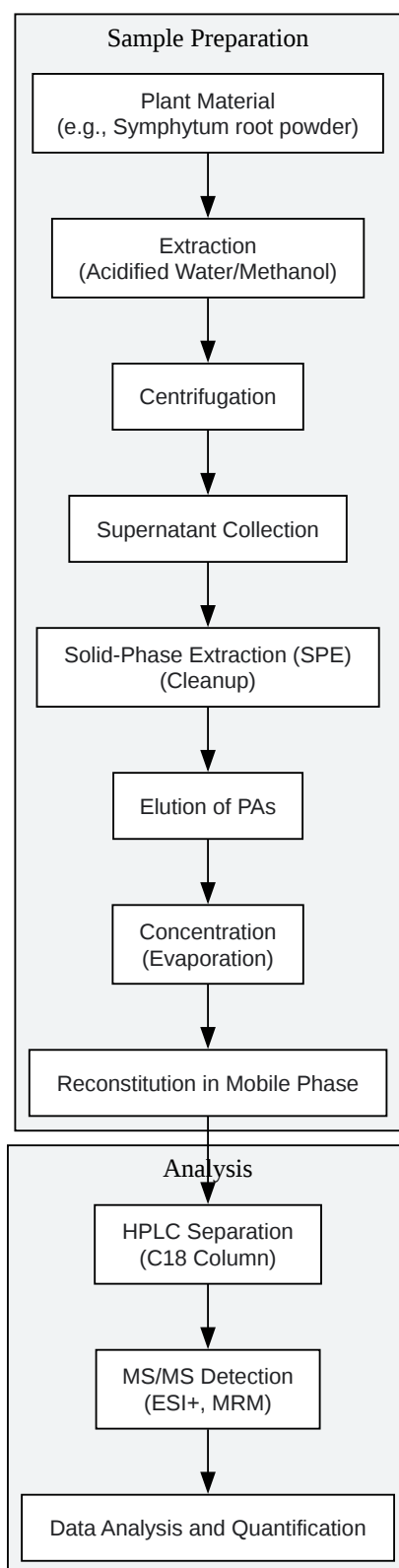
GC-MS is another powerful technique for PA analysis, though it often requires derivatization or reduction of N-oxides.

- Sample Preparation:

- Extraction: Similar to the HPLC-MS/MS method, the plant material is extracted using an acidic aqueous solution.
- Reduction of N-oxides: Since PA N-oxides are not volatile, they are typically reduced to their corresponding tertiary amine bases before GC-MS analysis. This can be achieved using a reducing agent like zinc dust.
- Purification: The resulting free alkaloids are then extracted into an organic solvent and concentrated.
- GC-MS Conditions:
 - Column: A capillary column with a non-polar stationary phase is commonly used.
 - Carrier Gas: Helium is typically used as the carrier gas.
 - Temperature Program: A temperature gradient is applied to the oven to separate the different alkaloids.
 - Ionization: Electron ionization (EI) is used to fragment the molecules.
 - Detection: The mass spectrometer is operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity for the target PAs.

Mandatory Visualization

Experimental Workflow for PA Quantification

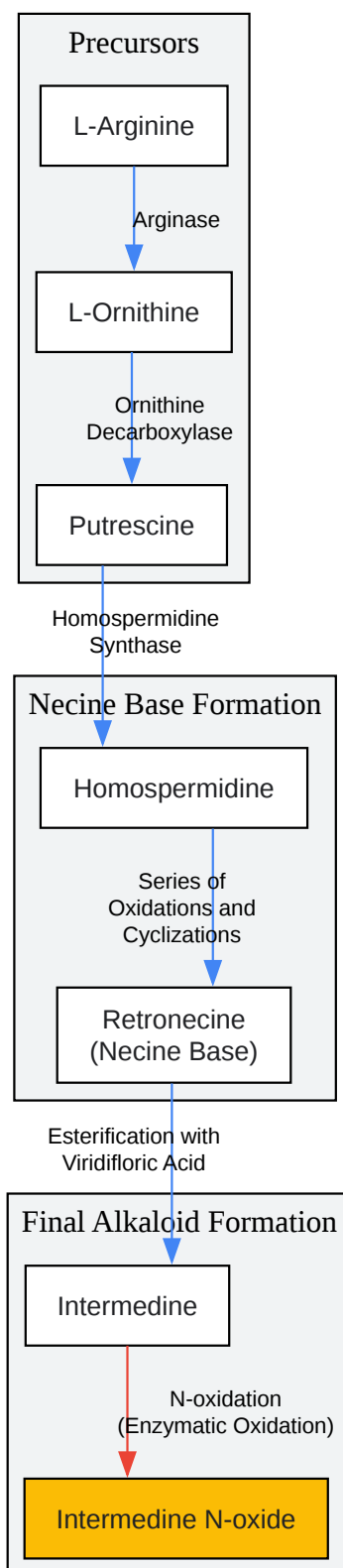


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Caption: Workflow for Pyrrolizidine Alkaloid Quantification.

Biosynthetic Pathway of Intermedine N-oxide

The biosynthesis of pyrrolizidine alkaloids like **Intermedine N-oxide** is a complex process. The core structure, the necine base retronecine, is derived from amino acids.



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References

- 1. bfr.bund.de [bfr.bund.de]
- 2. LC-MS/MS Evaluation of Pyrrolizidine Alkaloids Profile in Relation to Safety of Comfrey Roots and Leaves from Polish Sources - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Quantitative Analysis of Pyrrolizidine Alkaloids in Food Matrices and Plant-Derived Samples Using UHPLC—MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Quantitative Analysis of Pyrrolizidine Alkaloids in Food Matrices and Plant-Derived Samples Using UHPLC—MS/MS [mdpi.com]
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